

# Proper Disposal Procedures for Clozic

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## Compound of Interest

Compound Name: Clozic

Cat. No.: B1221202

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This document provides essential safety and logistical information for the proper disposal of **Clozic** (also known as Clobuzarit or ICI 55897), a compound used for research purposes. The following procedures are based on available safety data to ensure the safe handling and disposal of this chemical, minimizing environmental impact and protecting laboratory personnel.

## Safety and Hazard Information

While some sources may classify **Clozic** as a non-hazardous substance, other safety data sheets (SDS) indicate potential hazards. Specifically, the SDS for Clobuzarit lists the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Given this information, it is imperative to handle **Clozic** with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. All handling should be performed in a well-ventilated area.

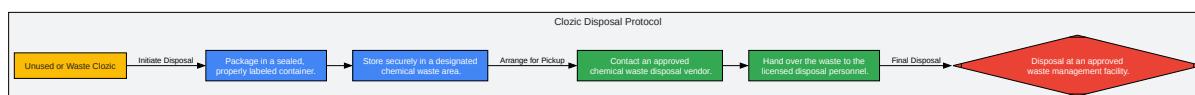
## Disposal of Clozic

The recommended procedure for the disposal of **Clozic** is to treat it as a chemical waste product. The precautionary statement P501 advises to "Dispose of contents/container to an

approved waste disposal plant"[1]. This ensures that the chemical is managed and neutralized in a controlled and environmentally responsible manner.

## Step-by-Step Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Clozic**.



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**Clozic** Disposal Workflow Diagram

## Quantitative Data

No quantitative data regarding specific disposal parameters, such as incineration temperatures or chemical neutralization concentrations, are available in the referenced safety data sheets. The primary directive is to consign the material to a specialized waste disposal service.

## Experimental Protocols

The safety data sheets do not cite specific experimental protocols for the disposal of **Clozic**. The recommended procedure is based on standard chemical waste management practices.

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## References

- 1. aksci.com [aksci.com]
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